

Hydrophilic-lipophilic balance (HLB) value of sodium stearoyl-2-lactylate

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Compound of Interest

Compound Name: Sodium stearoyl-2-lactylate

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An In-Depth Technical Guide to the Hydrophilic-Lipophilic Balance (HLB) of **Sodium Stearoyl-2-Lactylate**

Introduction to Hydrophilic-Lipophilic Balance (HLB)

The Hydrophilic-Lipophilic Balance (HLB) is a semi-empirical scale used to characterize the degree of hydrophilicity or lipophilicity of a surfactant molecule.^{[1][2]} Introduced by William C. Griffin in 1949, the HLB system provides a numerical value to represent the balance between the water-loving (hydrophilic) and oil-loving (lipophilic) portions of a surfactant.^{[1][3]} This value is crucial for formulators in selecting the appropriate emulsifier to achieve stable emulsions. The scale typically ranges from 0 to 20, where a lower HLB value signifies a more lipophilic (oil-soluble) surfactant, and a higher HLB value indicates a more hydrophilic (water-soluble) surfactant.^{[1][4]} For professionals in drug development, understanding the HLB value is essential for creating stable and effective delivery systems such as emulsions, creams, and lotions.

Sodium Stearoyl-2-Lactylate (SSL): An Overview

Sodium stearoyl-2-lactylate (SSL), also known by the E number E481, is a versatile and FDA-approved anionic surfactant.^{[5][6]} It is synthesized through the esterification of stearic acid with lactic acid, followed by neutralization with a sodium source. The resulting commercial product is a mixture of sodium salts of stearoyl lactic acids and minor amounts of other related acid salts.^[5] Structurally, it possesses a lipophilic stearic acid tail and a hydrophilic sodium lactylate head, making it an effective surface-active agent.^[6] SSL is widely used in the

food, pharmaceutical, and cosmetic industries as an emulsifier, stabilizer, and dough conditioner.[7][8]

HLB Value of Sodium Stearoyl-2-Lactylate

The HLB value of a surfactant dictates its function within a formulation. Values in the range of 8 to 16 are typically indicative of good oil-in-water (O/W) emulsifiers.[1] **Sodium stearoyl-2-lactylate** falls within this range, making it particularly effective for creating stable O/W emulsions.[5][6] While there is some variation in reported values depending on the specific commercial grade and determination method, the generally accepted HLB range is 10-12.[5][6]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Sodium Stearoyl-2-Lactylate**.

Property	Value	References
HLB Value	10 - 12	[5][6]
Alternate HLB Value	8.3	[9][10][11]
Molecular Formula	C24H43NaO6	[12][13]
Molecular Weight	~450.6 g/mol	[12]
CAS Number	25383-99-7	[5]
Appearance	White to yellowish powder or brittle solid	
Solubility	Dispersible in warm water; Soluble in ethanol and hot oils	[5]

Methodologies for HLB Value Determination

The HLB value of a surfactant can be determined through theoretical calculations based on its molecular structure or through empirical experimental methods.

Theoretical Calculation Methods

4.1.1 Griffin's Method Developed in 1949, Griffin's method is primarily for non-ionic surfactants. The HLB is calculated based on the molecular weight of the hydrophilic portion of the molecule.
[1]

The general formula is: $HLB = 20 * (M_h / M)$ Where:

- M_h is the molecular mass of the hydrophilic portion of the molecule.[1][4]
- M is the molecular mass of the entire molecule.[1][4]

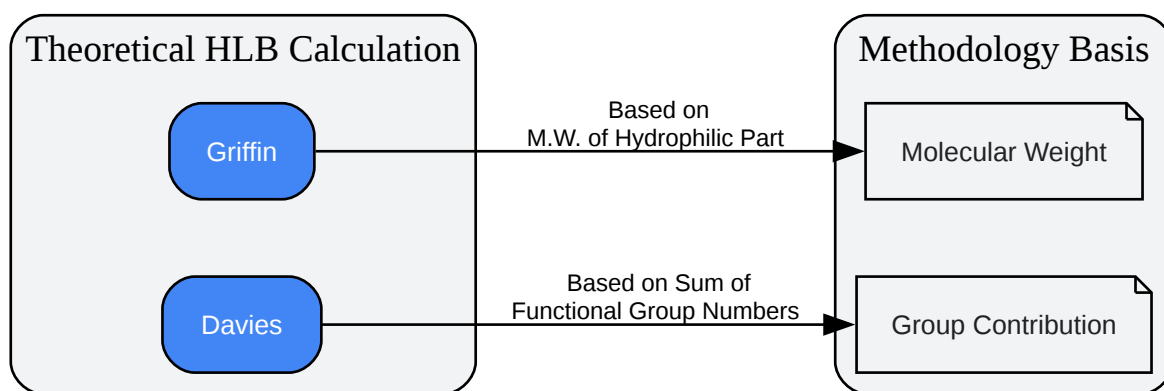
For esters of polyhydric alcohols (like SSL), a variation of the formula can be used: $HLB = 20 * (1 - S / A)$ Where:

- S is the saponification value of the ester.[3][14]
- A is the acid number of the fatty acid.[3][14]

4.1.2 Davies' Method In 1957, Davies proposed a method that calculates the HLB value by assigning numerical values to the various functional groups within the surfactant molecule.[1][3] This method has the advantage of being applicable to a wider range of surfactants, including anionic ones like SSL, by considering the relative strengths of different groups.[3]

The formula is: $HLB = 7 + \Sigma(\text{Hydrophilic group values}) - n * (\text{Lipophilic group value})$ Where:

- n is the number of lipophilic groups in the molecule.
- Specific values are assigned to groups (e.g., $-\text{COO}^- (\text{Na}^+)$, $-\text{OH}$, $-\text{CH}_2-$, $-\text{CH}_3$).



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Caption: Theoretical pathways for calculating HLB values.

Experimental Protocol for HLB Determination

The required HLB of an oil phase, and thus the optimal HLB for an emulsifier like SSL, can be determined experimentally by preparing a series of emulsions. This method involves blending two known surfactants—one with a high HLB and one with a low HLB—in varying ratios to find the blend that provides the most stable emulsion for a specific oil.[2]

Objective: To determine the required HLB of a given oil phase, which corresponds to the optimal HLB of the emulsifier system.

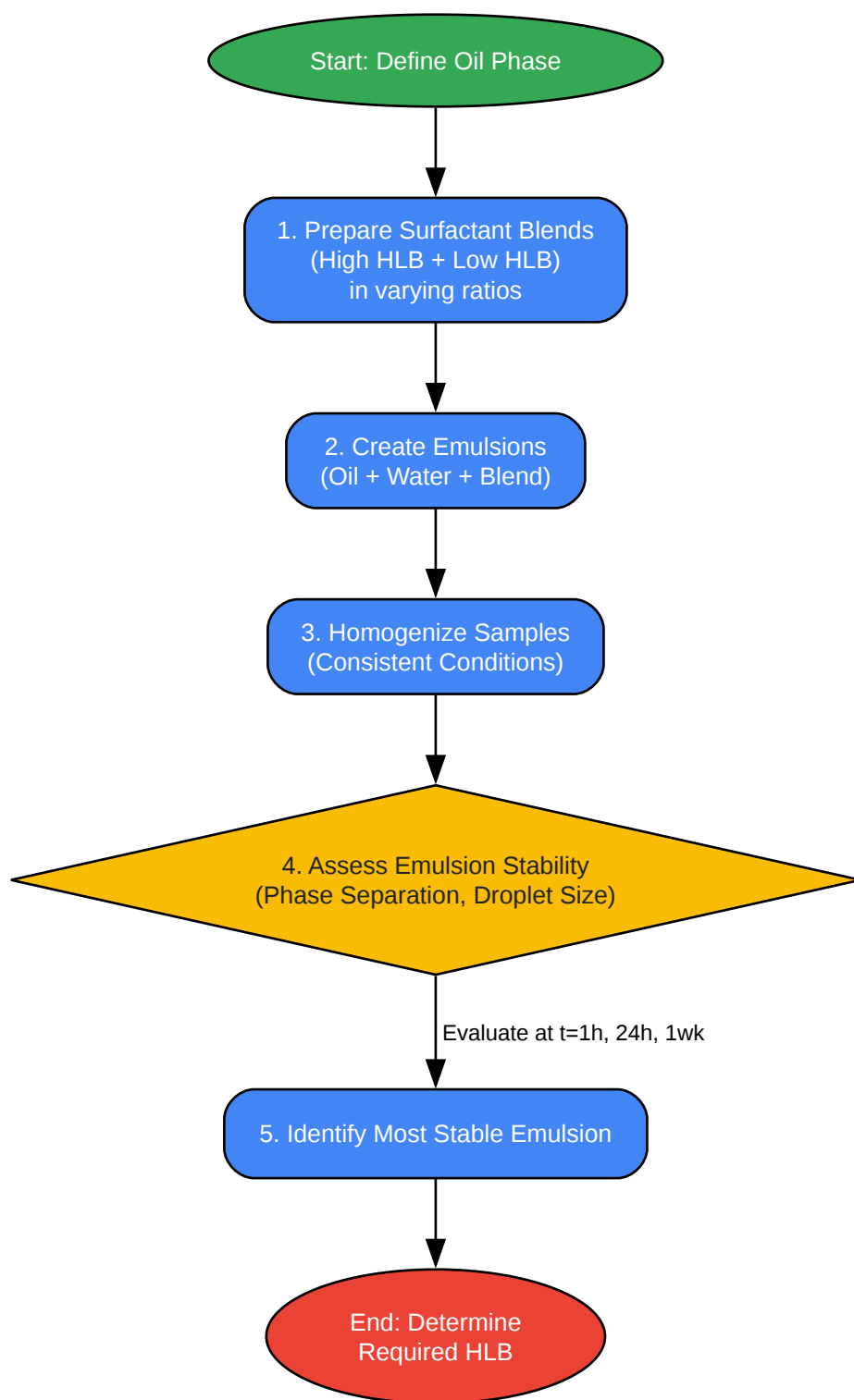
Materials:

- Oil phase (e.g., mineral oil, isopropyl myristate)
- Distilled water
- High HLB surfactant (e.g., Polysorbate 20, HLB = 16.7)
- Low HLB surfactant (e.g., Sorbitan Oleate, HLB = 4.3)
- Beakers, graduated cylinders, homogenizer
- Microscope or particle size analyzer

Procedure:

- Prepare Surfactant Blends: Create a series of surfactant blends by mixing the high and low HLB surfactants in different weight ratios (e.g., 9:1, 8:2, ... 1:9). Calculate the final HLB of each blend using the formula: $HLB_{blend} = (Mass_A * HLB_A) + (Mass_B * HLB_B) / (Mass_A + Mass_B)$
- Prepare Emulsions: For each surfactant blend, prepare an oil-in-water emulsion. A typical formulation might be 5% surfactant blend, 30% oil phase, and 65% water.

- Homogenization: Add the oil phase containing the dissolved surfactant blend to the water phase and homogenize under consistent conditions (e.g., 5000 rpm for 5 minutes) for all samples.
- Stability Assessment: Store the prepared emulsions in clear, sealed containers at a constant temperature. Evaluate their stability after set time intervals (e.g., 1 hour, 24 hours, 1 week) by observing:
 - Creaming or Sedimentation: The rate and extent of phase separation.[\[2\]](#)
 - Droplet Size Analysis: Measure the mean oil droplet size. The blend producing the smallest and most uniform droplet size is considered optimal.[\[2\]](#)
 - Microscopic Examination: Visually inspect the emulsion for signs of coalescence.
- Determine Optimal HLB: The HLB of the surfactant blend that produces the most stable emulsion is considered the "required HLB" of the oil phase.



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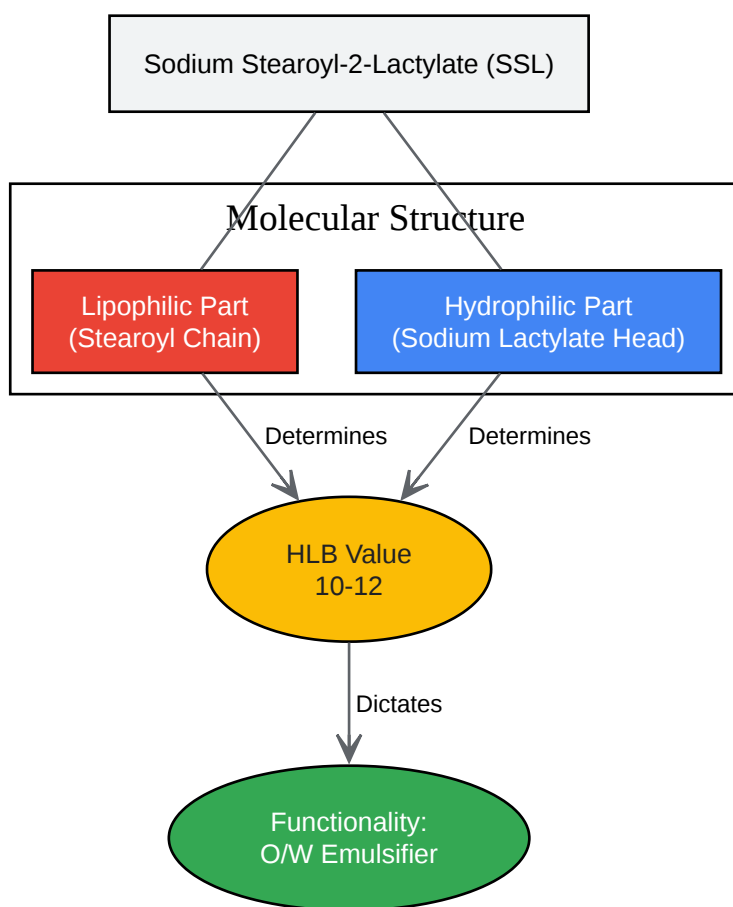
Caption: Experimental workflow for determining required HLB.

Applications in Drug Development and Formulation

The HLB value of 10-12 makes **Sodium Stearoyl-2-Lactylate** an excellent oil-in-water (O/W) emulsifier.^[5] This property is highly valuable in pharmaceutical and cosmetic formulations where the goal is to incorporate an oily or lipophilic active pharmaceutical ingredient (API) into an aqueous base.

- **Topical Formulations:** In creams and lotions, SSL facilitates the creation of stable O/W emulsions that have a pleasant, non-greasy feel and can effectively deliver both hydrophilic and lipophilic active ingredients to the skin.
- **Oral Drug Delivery:** SSL can be used to formulate O/W emulsions or self-emulsifying drug delivery systems (SEDDS) to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Parenteral Formulations:** For intravenous drug delivery, SSL can be a component in stable nanoemulsions, which serve as carriers for lipophilic drugs, reducing particle size and improving systemic distribution.^[15]

The balance of hydrophilic and lipophilic properties in SSL allows it to effectively reduce the interfacial tension between oil and water, preventing droplet coalescence and ensuring long-term product stability.



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Caption: Relationship between SSL structure and its function.

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